

Application Notes and Protocols for AC-099 Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: AC-099 hydrochloride

Cat. No.: B12388688

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Introduction

AC-099 hydrochloride is a selective agonist for the Neuropeptide FF (NPFF) receptors, demonstrating full agonism at the NPFF2 receptor (NPFF2R) and partial agonism at the NPFF1 receptor (NPFF1R).[1] As a crucial tool in studying the physiological roles of the NPFF system, which is implicated in pain modulation, opioid tolerance, and cardiovascular regulation, the accurate and consistent preparation of **AC-099 hydrochloride** stock solutions is paramount for reproducible experimental outcomes. These application notes provide detailed protocols for the preparation, storage, and handling of **AC-099 hydrochloride** stock solutions for both in vitro and in vivo research applications.

Physicochemical and Biological Properties

A summary of the key properties of **AC-099 hydrochloride** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Table 1: Physicochemical and Biological Properties of **AC-099 Hydrochloride**

Property	Value
Molecular Formula	C ₉ H ₉ Cl ₂ F ₃ N ₄
Molecular Weight	301.10 g/mol [1]
Target(s)	Neuropeptide FF Receptor 2 (NPFF2R) - Full Agonist Neuropeptide FF Receptor 1 (NPFF1R) - Partial Agonist[1]
Pathway	G protein-coupled receptor (GPCR) signaling[1]

Solubility Data

The solubility of **AC-099 hydrochloride** is a critical factor in the choice of solvent for stock solution preparation. Table 2 provides solubility information for common laboratory solvents.

Table 2: Solubility of **AC-099 Hydrochloride**

Solvent	Maximum Concentration (in vitro)	Recommended Solvent System (in vivo)
DMSO	100 mg/mL (332.12 mM)	1. 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline 2. 10% DMSO, 90% (20% SBE-β-CD in saline)[1]
Water	Not recommended for primary stock solution	-

Note: For in vitro applications, Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions. For in vivo studies, a co-solvent system is necessary to ensure solubility and biocompatibility.

Experimental Protocols

Preparation of a 10 mM AC-099 Hydrochloride Stock Solution in DMSO (in vitro use)

This protocol describes the preparation of a 10 mM stock solution of **AC-099 hydrochloride** in DMSO, a common starting concentration for subsequent dilutions in cell culture media or assay buffers.

Materials:

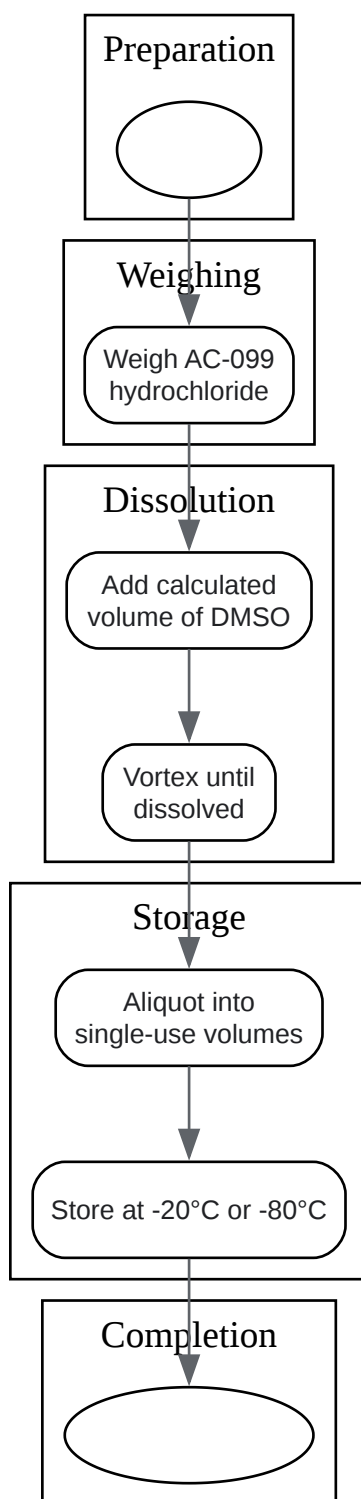
- **AC-099 hydrochloride** powder
- Anhydrous, high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Procedure:

- Calculate the required mass of **AC-099 hydrochloride**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 301.10 \text{ g/mol} \times 1000 \text{ mg/g} = 3.011 \text{ mg}$
- Weigh the **AC-099 hydrochloride**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 3.01 mg of **AC-099 hydrochloride** powder into the tube. Record the exact weight.
- Dissolve in DMSO:
 - Based on the actual weight, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.

- $\text{Volume (mL)} = [\text{Mass (mg)} / 301.10 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
- Add the calculated volume of anhydrous, high-purity DMSO to the tube containing the powder.
- Ensure complete dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained. If necessary, gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Workflow for Preparing a 10 mM Stock Solution in DMSO



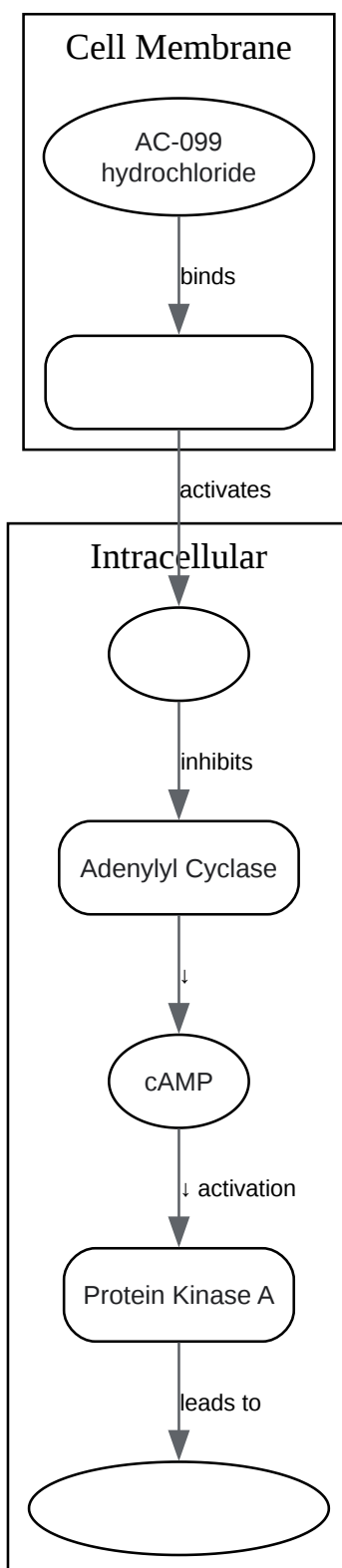
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Caption: Workflow for **AC-099 hydrochloride** stock solution preparation.

Signaling Pathway

AC-099 hydrochloride exerts its effects by modulating the Neuropeptide FF receptor signaling pathway. NPFF receptors are G protein-coupled receptors. The primary signaling mechanism involves the coupling to inhibitory G proteins ($G_{i/o}$), which leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. There is also evidence for NPFF2R coupling to stimulatory G proteins ($G_{\alpha s}$) and $G_{\alpha q}$, which would lead to the activation of adenylyl cyclase and phospholipase C, respectively.

Neuropeptide FF Receptor Signaling Pathway



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Caption: Simplified NPFF receptor signaling pathway.

Stability and Storage Recommendations

Proper storage is crucial to maintain the integrity and activity of **AC-099 hydrochloride**.

Table 3: Storage Conditions for **AC-099 Hydrochloride**

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

Recommendations:

- Protect the powdered form and solutions from light.
- Avoid repeated freeze-thaw cycles of the stock solution to prevent degradation. Aliquoting into single-use volumes is highly recommended.
- Before use, allow aliquots to thaw completely at room temperature and vortex briefly to ensure homogeneity.

Quality Control

Visually inspect the stock solution before each use. A clear, precipitate-free solution indicates that the compound is fully dissolved. If any precipitation is observed, gentle warming and vortexing may be required to redissolve the compound. The final concentration of DMSO in cell culture experiments should be kept low (typically below 0.5%, with 0.1% being ideal) to minimize solvent-induced cytotoxicity. Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

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References

- 1. researchgate.net [researchgate.net]
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